

Essential Safety and Logistics for Handling Riviciclib

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Compound of Interest

Compound Name: Riviciclib

Cat. No.: B10761812

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For researchers, scientists, and drug development professionals, ensuring safe handling of investigational compounds like **Riviciclib** is paramount. This guide provides essential safety protocols, operational plans, and disposal procedures to minimize exposure risk and ensure a safe laboratory environment.

Hazard Identification and Safety Data Summary

Riviciclib, a potent inhibitor of cyclin-dependent kinases (CDK) 1, 4, and 9, requires careful handling due to its potential biological effects.^{[1][2]} While some safety data sheets (SDS) classify the free base as not hazardous, the hydrochloride salt is categorized as toxic if swallowed, causing skin and eye irritation, and potentially causing damage to organs through prolonged or repeated exposure.^{[3][4]} One source also indicates that it may damage fertility or the unborn child and is toxic to aquatic life.^[5] Given these potential hazards, it is crucial to handle **Riviciclib** with appropriate precautions.

Property	Information	Source
Synonyms	P276-00, LEE011	[1][3]
Molecular Formula	C23H30N8O	[3]
Molecular Weight	434.54 g/mol	[3]
Solubility	DMSO: 88 mg/mL (200.77 mM)	[1]
Storage	Store at -20°C	Based on general laboratory practice for such compounds.
Hazard Statements	Toxic if swallowed, Causes skin irritation, Causes serious eye irritation, May damage fertility or the unborn child, May cause damage to organs through prolonged or repeated exposure, Toxic to aquatic life with long lasting effects.	[4][5]
Precautionary Statements	Do not breathe dust/fume/gas/mist/vapors/spray. Wash hands thoroughly after handling. Do not eat, drink or smoke when using this product. Avoid release to the environment. Wear protective gloves/protective clothing/eye protection/face protection.	[4]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to create a barrier against exposure to hazardous drugs like **Rivaciclib**. [6][7] The following PPE is recommended for all procedures involving this compound.

Task	Required Personal Protective Equipment (PPE)
Handling Intact Oral Dosage Forms	• Single pair of chemotherapy gloves
Compounding (e.g., weighing, dissolving)	• Double chemotherapy gloves• Impervious, disposable gown with back closure[8]• Eye protection (safety glasses or goggles)• Face shield if there is a risk of splashing• Respiratory protection (N95 or higher) if not handled in a containment device
Administration (In Vitro/In Vivo)	• Double chemotherapy gloves• Impervious, disposable gown• Eye protection (safety glasses or goggles)• Face shield for potential splashes
Waste Disposal	• Double chemotherapy gloves• Impervious, disposable gown
Spill Cleanup	• Double chemotherapy gloves• Impervious, disposable gown• Eye protection (goggles)• Face shield• Respiratory protection (e.g., N95 or PAPR depending on spill size)

Operational Plan for Safe Handling

A step-by-step approach ensures that safety is integrated into every stage of the workflow.

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leakage.
- Wear a single pair of gloves during inspection.
- Store the compound in a clearly labeled, designated area for potent compounds, away from incompatible materials such as strong acids/alkalis and oxidizing agents.[3]

2. Preparation of Solutions:

- All handling of powdered **Rivaciclib** should be performed in a containment primary engineering control (C-PEC), such as a chemical fume hood or a biological safety cabinet, to avoid inhalation of dust.
- Wear appropriate PPE, including double gloves, a disposable gown, and eye protection.
- Use a dedicated set of non-porous equipment (e.g., spatulas, weighing boats).
- Clean all equipment and the work surface with an appropriate deactivating agent (or soap and water) after each use.

3. Experimental Procedures:

- When performing experiments, always wear the appropriate PPE.
- Conduct all procedures on a plastic-backed absorbent pad to contain any potential spills.
- Use Luer-lock syringes and other closed-system transfer devices where possible to minimize the risk of leakage.[9]

Emergency Procedures

Spill Management:

- Alert others in the area and restrict access.
- Don the appropriate spill cleanup PPE.
- Cover the spill with absorbent material, working from the outside in.
- Clean the area with a suitable decontaminating agent, followed by soap and water.
- Collect all contaminated materials in a designated hazardous waste container.

Personnel Exposure:

- Skin Contact: Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes.[3] Remove contaminated clothing.

- Eye Contact: Flush eyes with a large volume of water for at least 15 minutes, holding the eyelids open.[10]
- Inhalation: Move to fresh air immediately.[3]
- Ingestion: Rinse mouth with water. Do not induce vomiting.[11]
- In all cases of exposure, seek immediate medical attention and provide the Safety Data Sheet to the healthcare provider.[11]

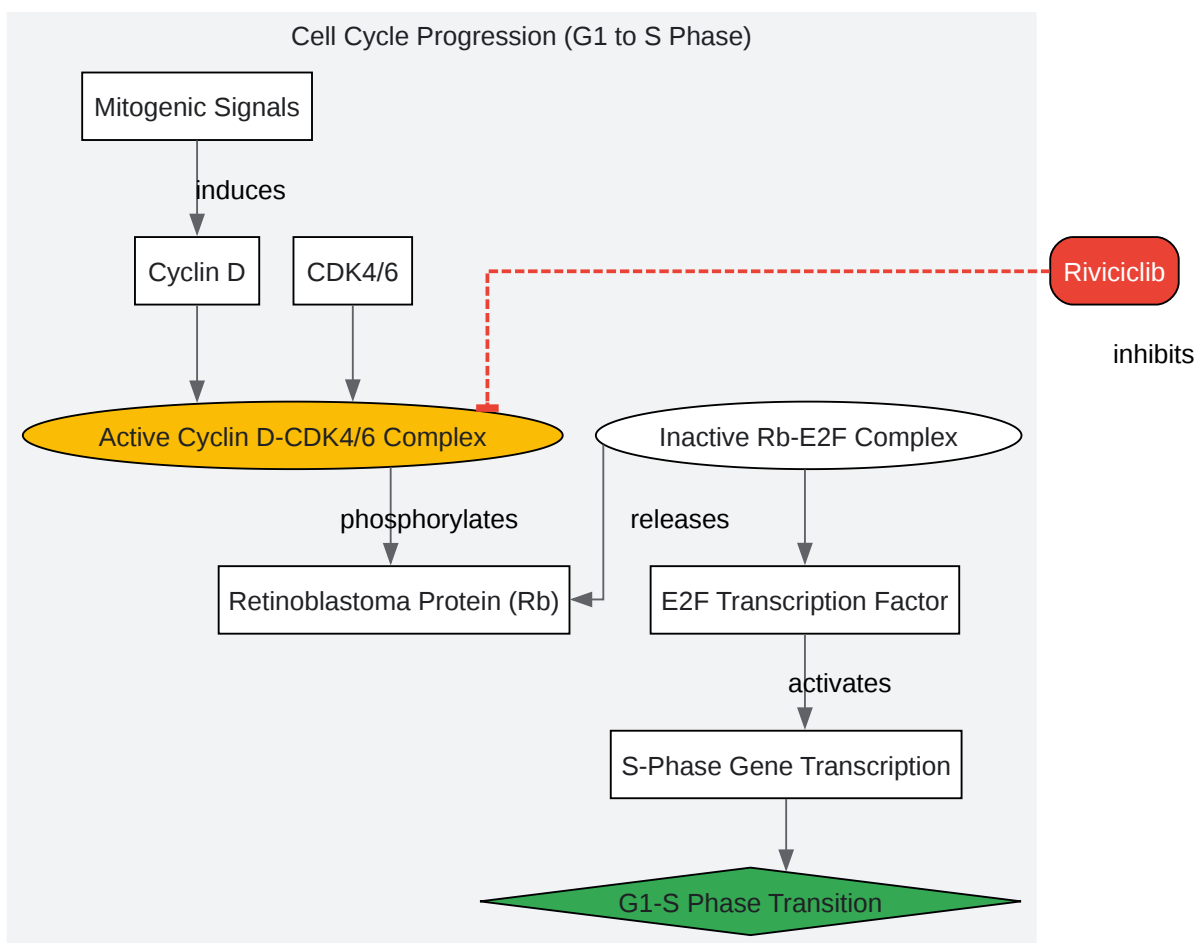
Disposal Plan

All waste contaminated with **Rivaciclib** is considered hazardous and must be disposed of accordingly.

- Solid Waste: Used PPE (gloves, gowns), disposable labware, and any material used for cleaning up spills should be collected in a clearly labeled, sealed hazardous waste container. [12]
- Liquid Waste: Unused solutions containing **Rivaciclib** should be collected in a designated, sealed hazardous waste container. Do not pour down the drain.[3]
- Disposal Vendor: All hazardous waste must be disposed of through a licensed hazardous material disposal company, following all federal and local regulations.[11]

Mechanism of Action: CDK Inhibition

Rivaciclib functions by inhibiting cyclin-dependent kinases (CDKs), which are key regulators of the cell cycle.[13][14] Specifically, it targets CDK4 and CDK6.[13] In many cancer cells, the cyclin D-CDK4/6-Rb pathway is dysregulated, leading to uncontrolled cell proliferation.[14][15] **Rivaciclib**'s inhibition of CDK4/6 prevents the phosphorylation of the retinoblastoma (Rb) protein.[13][14] This keeps Rb in its active, hypophosphorylated state, where it remains bound to the E2F transcription factor.[13] The sequestration of E2F prevents the transcription of genes required for the transition from the G1 to the S phase of the cell cycle, thus arresting cell proliferation.[13][14]



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Caption: **Riviciclib** inhibits the active Cyclin D-CDK4/6 complex, preventing cell cycle progression.

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